

Lamotrigine-13C2,15N2,d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lamotrigine-13C2,15N2,d3

Cat. No.: B12385324

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Technical Data for Lamotrigine-13C2,15N2,d3

This document provides the available technical specifications for the isotopically labeled compound **Lamotrigine-13C2,15N2,d3**, intended for researchers, scientists, and professionals in drug development.

Compound Data

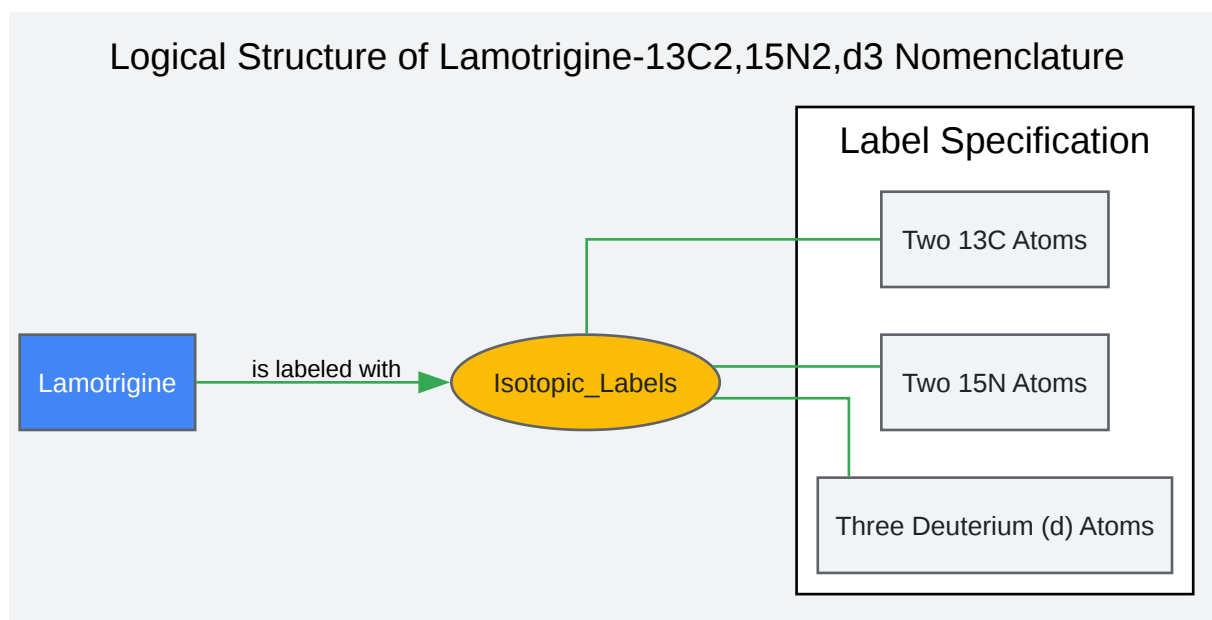
The key quantitative data for **Lamotrigine-13C2,15N2,d3** is summarized in the table below. This information is crucial for experimental design, analytical method development, and interpretation of results in studies utilizing this stable isotope-labeled standard.

| Parameter | Value |
|------------------|---------------|
| CAS Number | Not Available |
| Molecular Weight | 264.09 |

It is important to note that while a specific CAS number for **Lamotrigine-13C2,15N2,d3** was not identified, the molecular weight has been reported.^[1] For reference, other isotopic variations of Lamotrigine possess different CAS numbers and molecular weights, such as Lamotrigine-13C,d3 (CAS: 1246815-13-3, MW: 260.10 g/mol) and Lamotrigine-13C3,d3 (CAS: 1246815-13-3, MW: 262.09 g/mol).^{[2][3][4][5]}

Logical Relationship of Isotopic Labeling

The naming convention of **Lamotrigine-13C2,15N2,d3** indicates a specific pattern of isotopic substitution within the molecule. The following diagram illustrates the logical relationship of the components in the compound's name.



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Isotopic Labeling Nomenclature for **Lamotrigine-13C2,15N2,d3**

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References

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- 2. selleckchem.com [selleckchem.com]
- 3. Lamotrigine-13C,d3 | C9H7Cl2N5 | CID 119058059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]

- 5. Lamotrigine-13C3,d3 | C9H7Cl2N5 | CID 71434238 - PubChem [pubchem.ncbi.nlm.nih.gov]
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